

Essential Safety and Operational Guidance for Handling Bibs 39

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Compound of Interest

Compound Name: *Bibs 39*

Cat. No.: *B1666974*

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling the chemical compound **Bibs 39** (CAS No. 133085-33-3). The following procedural guidance is intended to ensure the safe handling, storage, and disposal of this substance in a laboratory setting. **Bibs 39** is identified as a nonpeptide angiotensin II (Ang II) receptor antagonist and should be handled with care by trained personnel only.

Quantitative Data Summary

Due to the limited availability of a comprehensive Safety Data Sheet (SDS), a complete set of quantitative data for **Bibs 39** is not available. The following table summarizes the known information.

Property	Value	Source
Chemical Name	2-[4-[[2-butyl-6-(cyclohexylcarbamoylamino)benzimidazol-1-yl]methyl]phenyl]benzoic acid	Sun-shinechem
CAS Number	133085-33-3	Sun-shinechem
Molecular Formula	C ₃₂ H ₃₆ N ₄ O ₃	Targetmol
Molecular Weight	524.65 g/mol	Targetmol
Purity	98%	Sun-shinechem

Experimental Protocols

Detailed experimental protocols for specific applications of **Bibs 39** are not publicly available. As a research chemical, methodologies will be developed by the end-user. It is imperative that all experimental work is preceded by a thorough risk assessment.

Operational Plan: Step-by-Step Guidance

1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Verify that the container is properly labeled with the chemical name, CAS number, and any hazard warnings.
- Ensure that the quantity received matches the order.

2. Storage:

- Store in a cool, dry, and well-ventilated area.
- Keep the container tightly closed to prevent contamination.
- Store away from incompatible materials. While specific incompatibilities for **Bibs 39** are not documented, as a general precaution, avoid strong oxidizing agents.

- Follow any specific storage temperature recommendations provided by the supplier.

3. Handling and Use:

- All handling of **Bibs 39** should be conducted within a certified chemical fume hood to avoid inhalation of any dust or aerosols.
- Wear appropriate personal protective equipment (PPE) at all times (see table below).
- Avoid direct contact with skin and eyes.^[1] In case of accidental contact, follow the first aid measures outlined below.
- Prevent the formation of dust and aerosols during handling.
- Use only non-sparking tools if the material is a powder.
- Do not eat, drink, or smoke in the area where **Bibs 39** is handled.

4. Emergency Procedures:

- In case of inhalation: Move the affected person to fresh air. If breathing is difficult, seek immediate medical attention.
- In case of skin contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
- In case of eye contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- In case of ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.
- In case of a spill: Evacuate the area. Wear appropriate PPE and contain the spill using an inert absorbent material. Collect the spilled material and place it in a sealed container for disposal. Ventilate the area and wash the spill site after material pickup is complete.

Personal Protective Equipment (PPE)

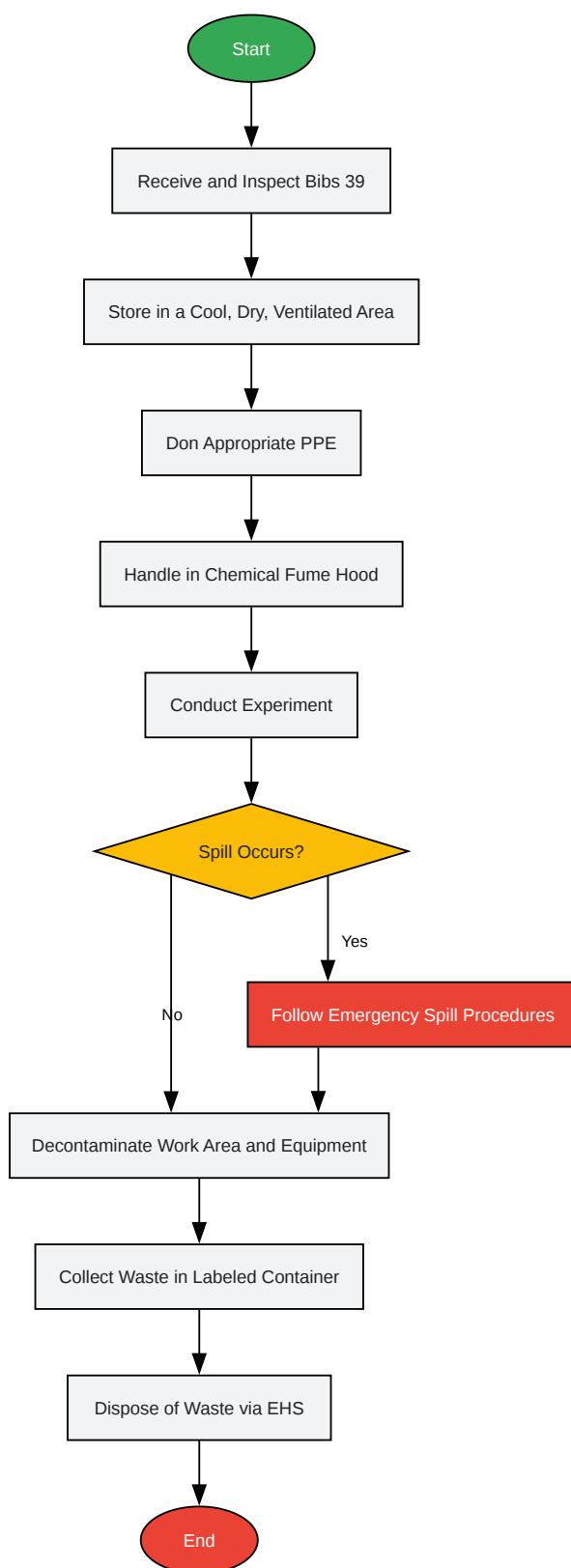
Protection Type	Specification
Eye/Face Protection	Chemical safety goggles or a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile), a lab coat, and closed-toe shoes.
Respiratory Protection	A NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used if working outside of a fume hood or if dust/aerosols are generated.

Disposal Plan

All waste containing **Bibs 39** must be treated as hazardous chemical waste.

- **Waste Collection:** Collect all **Bibs 39** waste, including contaminated consumables (e.g., gloves, wipes, pipette tips), in a designated, properly labeled, and sealed hazardous waste container.
- **Labeling:** The waste container must be clearly labeled with "Hazardous Waste," the name "**Bibs 39**," and any other information required by your institution's environmental health and safety (EHS) department.
- **Disposal:** Arrange for the disposal of the hazardous waste through your institution's EHS department or a licensed chemical waste disposal company.^[2] Do not dispose of **Bibs 39** down the drain or in the regular trash.

Workflow for Safe Handling and Disposal of Bibs 39



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Caption: Workflow for the safe handling and disposal of **Bibs 39**.

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References

- 1. file.glpbio.com [file.glpbio.com]
- 2. chemicalbook.com [chemicalbook.com]
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